

Analytical Standards for Caviunin Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Caviunin

Cat. No.: B1231089

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Introduction

Caviunin, an isoflavonoid primarily isolated from plants of the Dalbergia genus, has garnered significant scientific interest due to its potential therapeutic properties. As a member of the flavonoid family, **Caviunin** exhibits a range of biological activities, including anti-inflammatory, antioxidant, and osteogenic effects. This document provides detailed application notes and protocols for researchers engaged in the study of **Caviunin**, with a focus on its analytical standards, experimental methodologies, and putative signaling pathways.

Physicochemical Properties and Analytical Standards

A comprehensive understanding of the physicochemical properties of **Caviunin** is fundamental for its accurate identification, quantification, and use as an analytical standard.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ O ₈	[1]
Molecular Weight	374.3 g/mol	[1]
IUPAC Name	5,7-dihydroxy-6-methoxy-3-(2,4,5-trimethoxyphenyl)chromen-4-one	[1]
CAS Number	4935-92-6	[1]
Appearance	Pale yellow crystalline solid	
Solubility	Soluble in methanol, ethanol, DMSO, and other polar organic solvents.	

Standard Preparation: For use as an analytical standard, **Caviunin** should be of high purity (≥98%), as determined by High-Performance Liquid Chromatography (HPLC). Stock solutions are typically prepared in methanol or DMSO at a concentration of 1-10 mg/mL and stored at -20°C. Working solutions should be freshly prepared by diluting the stock solution in the appropriate solvent for the specific application.

Experimental Protocols

Extraction and Isolation of Caviunin from Dalbergia sissoo

This protocol outlines a general procedure for the extraction and chromatographic purification of **Caviunin** from the leaves of *Dalbergia sissoo*. [2]

Materials:

- Dried and powdered leaves of *Dalbergia sissoo*
- Methanol (analytical grade)
- Silica gel (60-120 mesh) for column chromatography

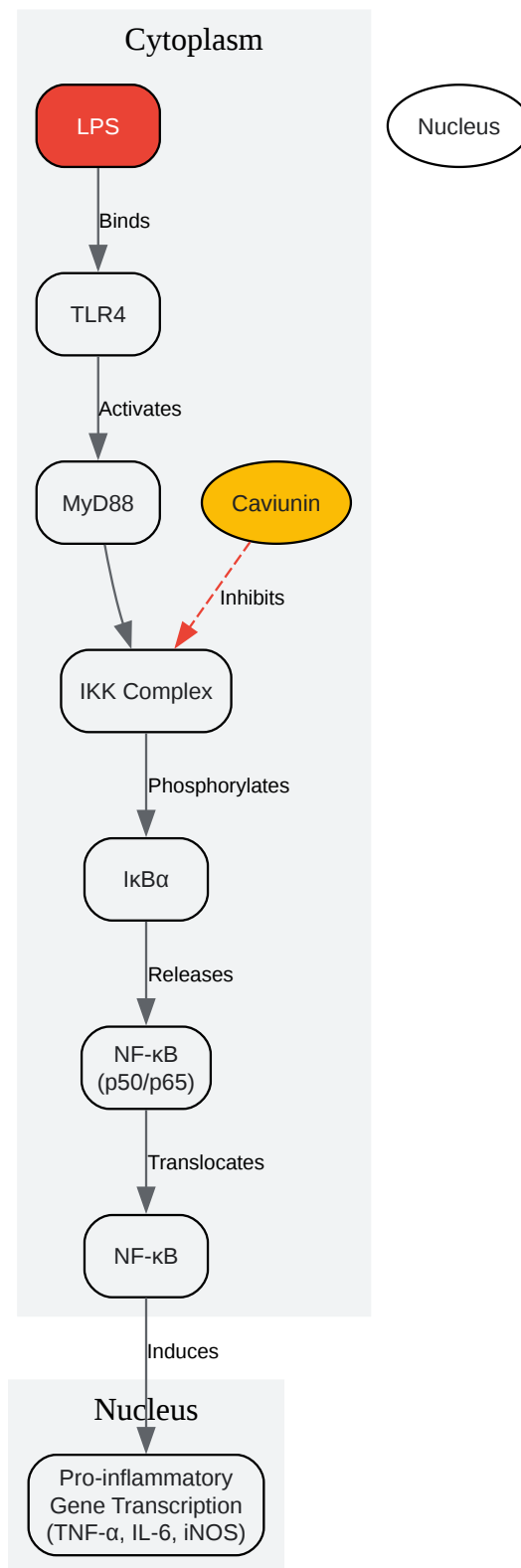
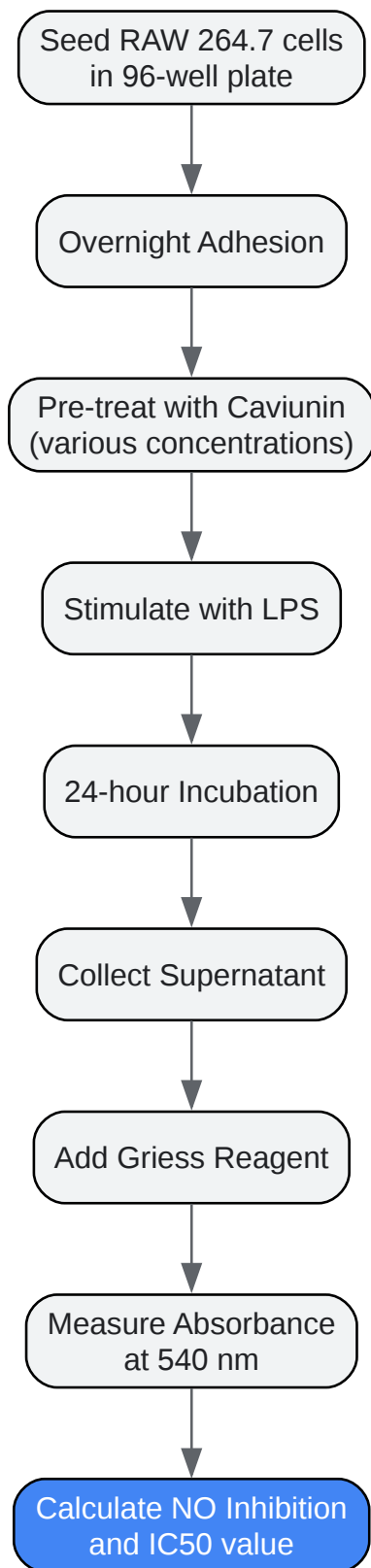
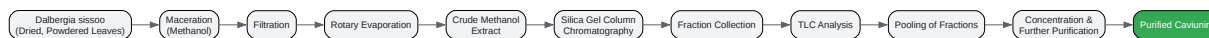
- Solvents for chromatography: n-hexane, ethyl acetate, methanol
- Rotary evaporator
- Chromatography column
- Thin Layer Chromatography (TLC) plates (silica gel G)

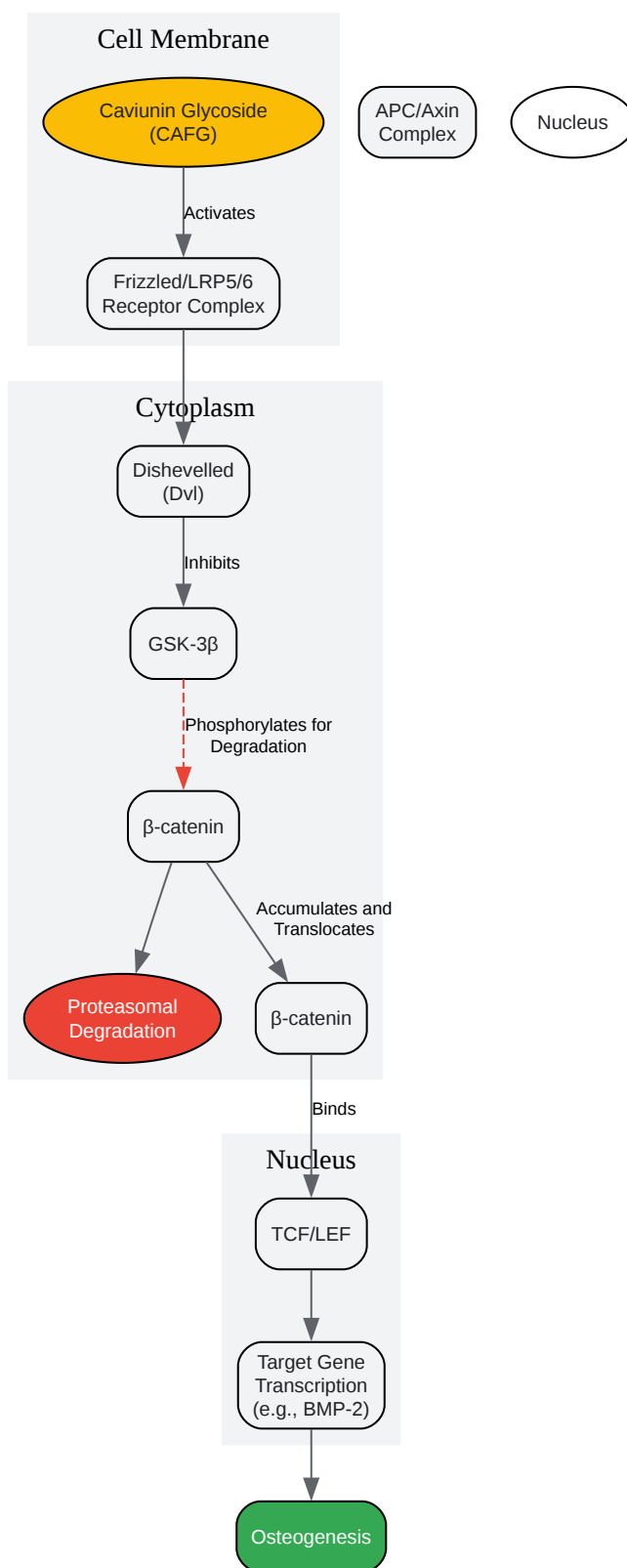
Procedure:

- Extraction:
 - Macerate 100 g of dried, powdered Dalbergia sissoo leaves in 500 mL of methanol for 72 hours at room temperature with occasional shaking.
 - Filter the extract through Whatman No. 1 filter paper.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator at 40-50°C to obtain the crude methanol extract.
- Column Chromatography:
 - Prepare a slurry of silica gel in n-hexane and pack it into a chromatography column.
 - Dissolve the crude methanol extract in a minimal amount of methanol and adsorb it onto a small amount of silica gel.
 - Allow the solvent to evaporate, and then load the dried extract-silica gel mixture onto the top of the prepared column.
 - Elute the column sequentially with solvent systems of increasing polarity, starting with 100% n-hexane, followed by gradients of n-hexane-ethyl acetate, and finally ethyl acetate-methanol.
 - Collect fractions of 20-25 mL.
- Fraction Analysis and Purification:

- Monitor the collected fractions by TLC using a suitable solvent system (e.g., n-hexane:ethyl acetate, 7:3 v/v).
- Visualize the spots under UV light (254 nm and 365 nm) or by staining with an appropriate reagent (e.g., iodine vapor).
- Pool the fractions containing the compound of interest (**Caviunin**).
- Concentrate the pooled fractions to dryness to yield purified **Caviunin**.
- Further purification can be achieved by recrystallization from a suitable solvent or by preparative HPLC.

Workflow for **Caviunin** Extraction and Isolation





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References

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- [2. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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